

# 8-Bromooctanoic acid drying methods sodium sulfate

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## Compound Focus: 8-Bromooctanoic acid

CAS No.: 17696-11-6

Cat. No.: S666759

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## 8-Bromooctanoic Acid Overview & Handling

The table below summarizes the key properties of **8-Bromooctanoic acid** for easy reference [1] [2] [3].

Property	Specification / Value
CAS Number	17696-11-6 [1] [2]
Molecular Formula	$C_8H_{15}BrO_2$ [1] [2]
Molecular Weight	223.11 g/mol [1] [2]
Melting Point	35-37 °C (lit.) [1] [2] [3]
Boiling Point	147-150 °C at 2 mmHg (lit.) [1] [2] [3]
Form	White to cream crystalline powder or off-white powder [1] [2]
Water Solubility	Slightly soluble in water [1] [2]
Storage	Sealed in dry, at room temperature [1] [2]

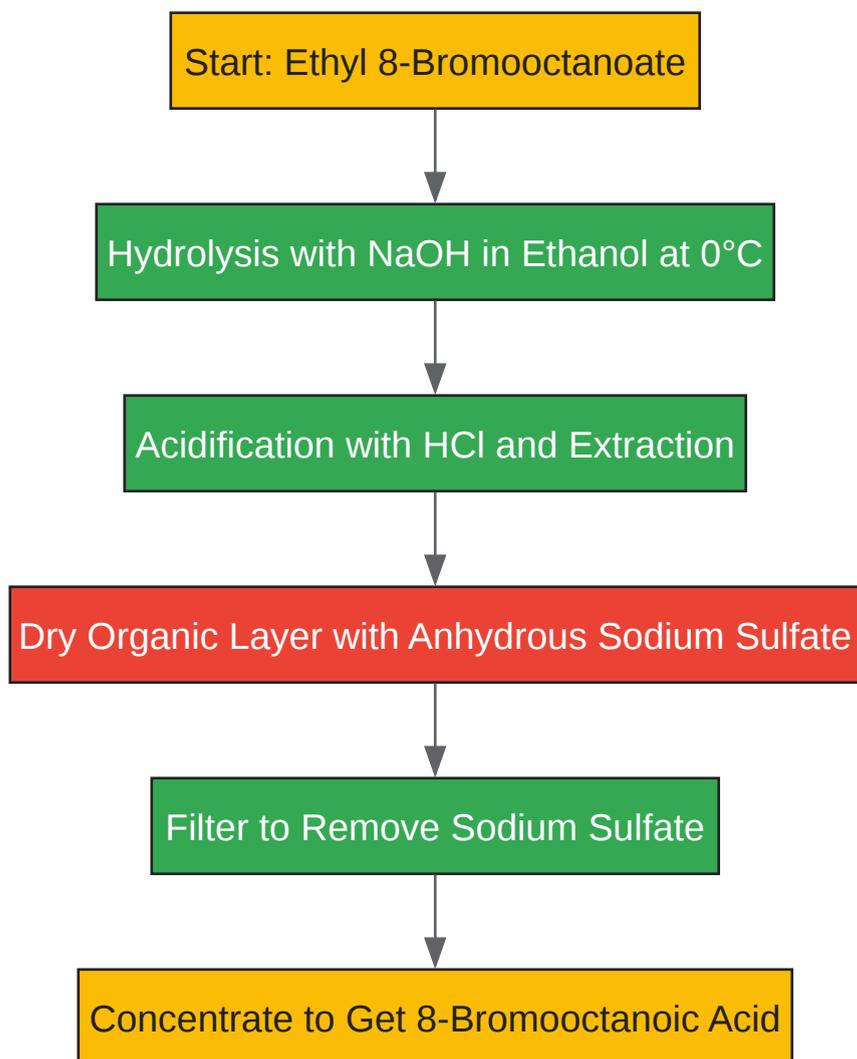
Safety Information: This compound is **corrosive** and causes severe skin burns and eye damage [1] [3] [4]. When handling, always wear appropriate **Personal Protective Equipment (PPE)** including eyeshields, faceshields, gloves, and suitable protective clothing [1] [3].

## Synthesis & Role of Sodium Sulfate

While a direct drying method is not documented, one synthesis procedure for **8-Bromooctanoic acid** shows the specific role of sodium sulfate. The general procedure for synthesizing this compound from ethyl 8-bromooctanoate is as follows [1] [2]:

- **Hydrolysis:** A solution of ethyl 8-bromooctanoate in ethanol is treated with 1M sodium hydroxide solution at 0°C for 5 hours [1] [2].
- **Work-up:** After the reaction is complete, the mixture is acidified with 1M hydrochloric acid and extracted with ethyl acetate [1] [2].
- **Drying Step:** The combined organic layers are **dried over anhydrous sodium sulfate** [1] [2]. In this context, anhydrous sodium sulfate is used as an inert drying agent to remove traces of water from the organic solution before the final step [5].
- **Isolation:** The solution is filtered to remove the sodium sulfate and then concentrated under reduced pressure to afford **8-Bromooctanoic acid** as a colorless oil in high yield [1] [2].

The workflow of this synthesis and work-up procedure can be visualized as follows:



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## Frequently Asked Questions

**Q: What is the primary application of 8-Bromooctanoic acid in research?** A: It is commonly used as a **cross-linking reagent** and a key synthetic intermediate. For example, it can be used to prepare 8-mercaptooctanoic acid or to attach functional groups to inhibitors [1] [3] [4].

**Q: Why is anhydrous sodium sulfate used in organic synthesis work-ups?** A: **Anhydrous sodium sulfate** is a widely used, **inexpensive, and chemically inert drying agent**. It efficiently removes small amounts of water from organic solutions by absorbing it into its crystal lattice, leaving the desired organic compound in a dry solution [5].

**Q: How should I store 8-Bromooctanoic acid?** A: It should be stored **sealed in a dry container at room temperature** to maintain its stability [1] [2].

## Troubleshooting Guidance

Since a standard operating procedure for drying the compound itself is not available, here is a logical approach you could consider and validate in your lab:

- **Consult Authoritative Sources:** Check the safety data sheets (SDS) from major suppliers like Sigma-Aldrich [3] or Thermo Scientific [4] for any specific handling or purification notes.
- **Apply General Principles:** Based on its properties, you could dissolve the crude compound in a dry, water-immiscible solvent (like ethyl acetate or chloroform, in which it is slightly soluble [1]) and add a small amount of anhydrous sodium sulfate. Swirl the mixture and observe if the sodium sulfate clumps. If it does, add more until it flows freely, indicating the water has been absorbed.
- **Verify Purity:** After filtration, confirm the success of the drying process using analytical techniques such as Karl Fischer titration for water content.

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## References

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3. - 8 97 17696-11-6 Bromooctanoic acid [sigmaaldrich.com]
4. - 8 , 95% | Fisher Scientific Bromooctanoic acid [fishersci.ca]
5. - Na<sub>2</sub>SO<sub>4</sub> - GeeksforGeeks Sodium Sulfate [geeksforgeeks.org]

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